

managing moisture absorption issues with DMSO for LY 345899

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Compound of Interest

Compound Name: LY 345899

Cat. No.: B1675677

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Technical Support Center: Managing LY345899 in DMSO

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on managing moisture absorption issues associated with Dimethyl Sulfoxide (DMSO) when working with the MTHFD1/2 inhibitor, LY345899.

Frequently Asked Questions (FAQs)

Q1: Why is the choice of DMSO quality critical for preparing LY345899 solutions?

A1: DMSO is highly hygroscopic, meaning it readily absorbs moisture from the atmosphere. This absorbed water can significantly decrease the solubility of hydrophobic compounds like LY345899, potentially leading to precipitation and inaccurate concentrations in your experiments.^{[1][2]} For LY345899, it is explicitly recommended to use newly opened, anhydrous DMSO to ensure maximal solubility.^[3]

Q2: I observed a precipitate in my LY345899 DMSO stock solution after storage. What should I do?

A2: Precipitation upon storage, especially after freeze-thaw cycles, is a common issue that can be caused by moisture absorption.^[1] To redissolve the compound, you can gently warm the

vial to 37°C and vortex or sonicate the solution.[1] However, if the precipitate persists, it indicates that the solution is supersaturated, and the actual concentration is lower than intended. It is recommended to prepare a fresh stock solution using anhydrous DMSO.

Q3: How should I properly store my LY345899 DMSO stock solutions to minimize moisture absorption?

A3: To maintain the integrity of your LY345899 stock solution, store it in small, single-use aliquots in tightly sealed vials at -20°C or -80°C. This practice minimizes the exposure of the stock solution to atmospheric moisture from repeated opening and closing of the main vial and reduces the number of freeze-thaw cycles, which can also promote precipitation. For long-term storage, amber glass vials or polypropylene tubes are recommended.

Q4: What is the maximum recommended final concentration of DMSO in cell-based assays?

A4: To avoid solvent-induced cytotoxicity, the final concentration of DMSO in your cell culture medium should generally be kept below 0.5%. It is crucial to include a vehicle control (medium with the same percentage of DMSO) in all experiments to account for any effects of the solvent on cell viability.

Q5: Can I prepare serial dilutions of my LY345899 DMSO stock directly in my aqueous assay buffer?

A5: It is generally not recommended to make serial dilutions of a concentrated DMSO stock directly into an aqueous buffer, as this can cause the compound to precipitate. The preferred method is to perform serial dilutions in DMSO first and then add the final diluted DMSO solution to your aqueous buffer or cell culture medium.

Troubleshooting Guides

Issue 1: LY345899 Fails to Dissolve Completely in DMSO

- Possible Cause: The DMSO has absorbed moisture, reducing its solvating power for LY345899.
- Troubleshooting Steps:

- Use Fresh, Anhydrous DMSO: Discard the current DMSO and use a fresh, unopened bottle of anhydrous ($\leq 0.1\%$ water) DMSO.
- Gentle Heating and Sonication: If the compound still does not dissolve, gently warm the solution to 37°C and use a vortex mixer or sonicator to aid dissolution. Be cautious with heating, as excessive temperatures can degrade the compound.
- Check Concentration: You may be attempting to prepare a stock solution above the solubility limit of LY345899 in DMSO. Consult the manufacturer's datasheet for the specified solubility.

Issue 2: Inconsistent or Lower-Than-Expected Potency in Assays

- Possible Cause: Precipitation of LY345899 in the DMSO stock or upon dilution into aqueous media, leading to a lower effective concentration.
- Troubleshooting Steps:
 - Inspect Stock Solution: Before each use, visually inspect the thawed stock solution for any precipitate. If present, follow the steps in Issue 1 to attempt redissolution.
 - Optimize Dilution Protocol: Prepare intermediate dilutions of your stock in DMSO before the final dilution into your aqueous assay buffer. This gradual change in solvent polarity can help prevent precipitation.
 - Prepare Fresh Solutions: If inconsistent results persist, prepare a fresh stock solution of LY345899 in new, anhydrous DMSO.

Data Presentation

Table 1: Impact of DMSO Quality on LY345899 Solubility

DMSO Quality	Expected LY345899 Solubility	Observations and Recommendations
Anhydrous (newly opened)	High	Clear solution at specified concentrations. Recommended for all stock solution preparations.
Hygroscopic (exposed to air)	Significantly Reduced	Potential for incomplete dissolution or precipitation. Not recommended for use with LY345899.

Table 2: Storage Recommendations for LY345899 in DMSO

Storage Condition	Duration	Stability
-20°C	1 year	Stable.
-80°C	2 years	Stable.

Experimental Protocols

Protocol 1: Preparation of LY345899 Stock Solution

Materials:

- LY345899 powder
- Anhydrous, high-purity DMSO
- Vortex mixer
- Sonicator (optional)
- Calibrated balance
- Amber glass or polypropylene vials

Procedure:

- Equilibrate the LY345899 powder vial to room temperature before opening to prevent condensation.
- Weigh the desired amount of LY345899 powder and place it into a sterile vial.
- Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution for 1-2 minutes to facilitate dissolution.
- If the compound is not fully dissolved, gently warm the vial to 37°C in a water bath for 5-10 minutes and vortex again. Sonication can also be applied if necessary.
- Visually inspect the solution to ensure it is clear and free of any particulate matter.
- Aliquot the stock solution into single-use volumes and store at -20°C or -80°C.

Protocol 2: Drug Affinity Responsive Target Stability (DARTS) Assay

Objective: To confirm the binding of LY345899 to its target protein MTHFD1/2 in cell lysates.

Materials:

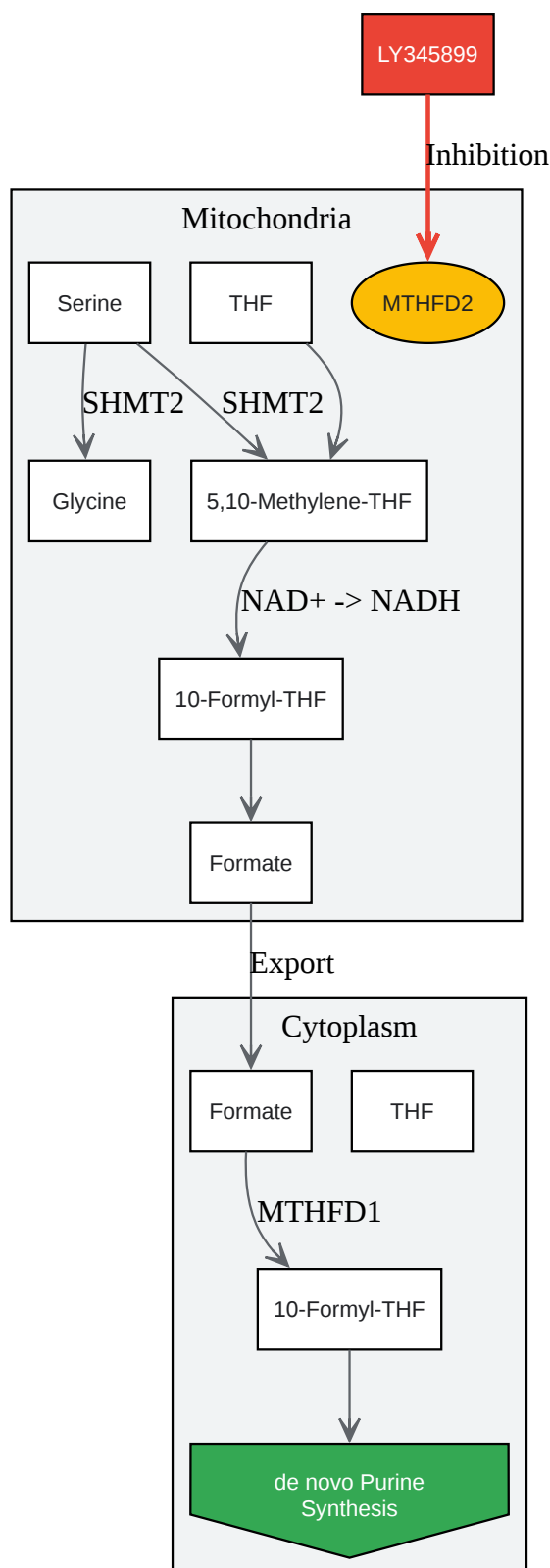
- Cells expressing MTHFD1/2
- Lysis buffer (e.g., M-PER or RIPA)
- Protease inhibitor cocktail
- LY345899 DMSO stock solution
- Vehicle control (DMSO)
- Pronase (or other suitable protease)

- SDS-PAGE loading buffer
- Western blotting reagents and antibodies for MTHFD1/2 and a loading control (e.g., GAPDH, Tubulin)

Procedure:

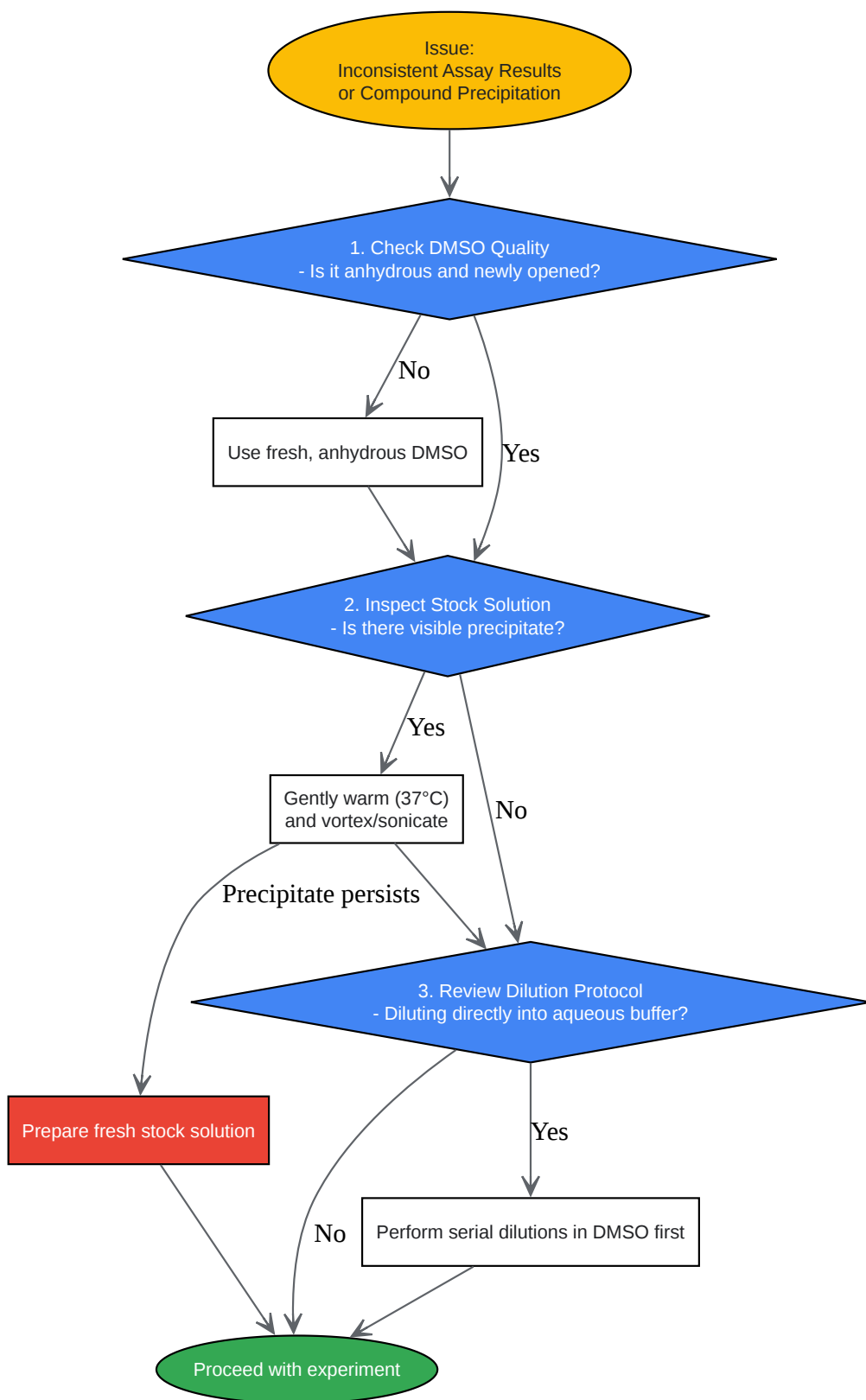
- Cell Lysis: Harvest cells and prepare cell lysates using a suitable lysis buffer containing a protease inhibitor cocktail.
- Protein Quantification: Determine the protein concentration of the cell lysates using a standard method (e.g., BCA assay).
- Drug Incubation: Incubate aliquots of the cell lysate with LY345899 at the desired final concentration (e.g., 10 μ M) or with the same volume of DMSO (vehicle control) for 30 minutes at room temperature.
- Protease Digestion: Add varying concentrations of pronase to the drug-treated and vehicle-treated lysates and incubate for a set time (e.g., 10-30 minutes) at room temperature.
- Stop Digestion: Stop the protease digestion by adding SDS-PAGE loading buffer and boiling the samples at 95°C for 5 minutes.
- Western Blotting: Separate the protein samples by SDS-PAGE, transfer to a PVDF membrane, and probe with primary antibodies against MTHFD1/2 and a loading control.
- Analysis: Visualize the protein bands and compare the band intensity of MTHFD1/2 between the LY345899-treated and vehicle-treated samples at different pronase concentrations. A higher band intensity for MTHFD1/2 in the presence of LY345899 at a given pronase concentration indicates that the compound is binding to and protecting the protein from proteolytic degradation.

Mandatory Visualization



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Caption: MTHFD2 signaling pathway and the inhibitory action of LY345899.



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Caption: Troubleshooting workflow for LY345899 solubility issues.

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